

Aldoxycarb: A Technical Guide to its Chemical and Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aldoxycarb, a carbamate pesticide, is recognized for its efficacy as a systemic insecticide and nematicide. As a metabolite of aldicarb, it functions by inhibiting acetylcholinesterase, an enzyme critical for nerve function. This technical guide provides an in-depth overview of the chemical and physical properties of **aldoxycarb**, its synthesis, metabolic fate, and the methodologies used to determine its key characteristics. The information is presented to support research, drug development, and risk assessment activities.

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **Aldoxycarb**.

Table 1: Chemical Identification of Aldoxycarb



| Identifier | Value | |
|-------------------|--|--|
| Common Name | Aldoxycarb | |
| IUPAC Name | 2-methyl-2-(methylsulfonyl)propanal O- [(methylamino)carbonyl]oxime | |
| CAS Number | 1646-88-4[1] | |
| Molecular Formula | C7H14N2O4S[1] | |
| Molecular Weight | 222.26 g/mol [2][3] | |
| Chemical Family | Carbamate[4] | |

Table 2: Physical and Chemical Properties of Aldoxycarb

| Property | Value | Temperature (°C) |
|---|---|------------------|
| Physical State | Crystalline powder/solid[4][5] | 20 |
| Color | White[4] | _ |
| Odor | Slightly sulfurous[4] | _ |
| Melting Point | 140 - 142 °C[1][4] | _ |
| Boiling Point | Decomposes before boiling | |
| Vapor Pressure | 1.2 x 10 ⁻² Pa (9 x 10 ⁻⁵ mm Hg)[2][4] | 25 |
| Density | 1.35 g/cm ³ [4][5] | 20 |
| Water Solubility | 10,000 mg/L[1][5] | 20 |
| Log P (Octanol-Water Partition Coefficient) | -0.57[5] | 20 |
| Henry's Law Constant | 2.67 x 10 ⁻⁴ Pa m³/mol[1] | 25 |

Synthesis and Metabolism



Aldoxycarb is synthesized through the oxidation of aldicarb.[1] In biological systems and the environment, it undergoes further transformation.

Synthesis of Aldoxycarb

The synthesis of **aldoxycarb** from its parent compound, aldicarb, involves the oxidation of the sulfur atom.



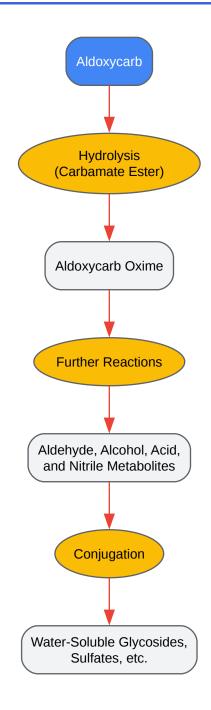
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Caption: Synthesis of **Aldoxycarb** via oxidation of Aldicarb.

Metabolic Pathway of Aldoxycarb

In plants and animals, **aldoxycarb** is metabolized primarily through hydrolysis of the carbamate ester bond, forming the corresponding oxime. This is followed by further reactions to yield various metabolites.[4]





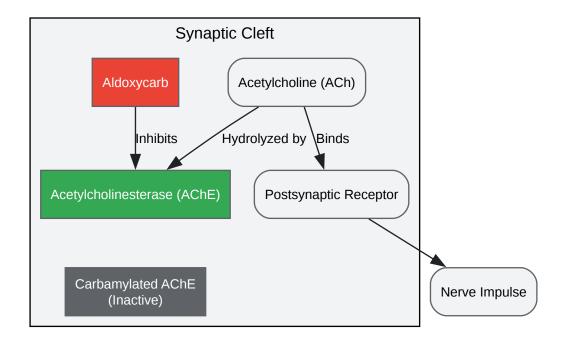
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Caption: Metabolic breakdown of Aldoxycarb.

Mechanism of Action: Cholinesterase Inhibition

Aldoxycarb, like other carbamate pesticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). This leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous nerve stimulation.





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Caption: Cholinesterase inhibition by **Aldoxycarb**.

Experimental Protocols

The following sections outline representative experimental protocols for determining key physical properties of **Aldoxycarb**. These are based on internationally recognized guidelines and standard laboratory practices.

Determination of Water Solubility (Flask Method - adapted from OECD Guideline 105)

This method is suitable for substances with solubilities greater than 10^{-2} g/L.

- 1. Principle: A saturated solution of **Aldoxycarb** in water is prepared by stirring an excess of the solid with water at a constant temperature. The concentration of **Aldoxycarb** in the aqueous phase is then determined by a suitable analytical method.
- 2. Materials:
- Aldoxycarb, analytical standard



- Distilled or deionized water
- Constant temperature bath or shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- 3. Procedure:
- Add an excess amount of Aldoxycarb to a flask containing a known volume of water.
- Place the flask in a constant temperature bath set to 20°C and stir the mixture for 24 hours to ensure equilibrium is reached.
- After 24 hours, cease stirring and allow the mixture to stand for at least another 24 hours at the same temperature to allow for phase separation.
- Centrifuge an aliquot of the aqueous phase to remove any suspended solid particles.
- Carefully withdraw a sample from the supernatant for analysis.
- Determine the concentration of **Aldoxycarb** in the sample using a validated HPLC method.
- Repeat the determination at least twice.
- 4. Data Analysis: The water solubility is reported as the average concentration of **Aldoxycarb** in the saturated aqueous solution, expressed in mg/L.

Determination of Vapor Pressure (Dynamic Method - adapted from OECD Guideline 104)

This method involves measuring the boiling temperature of the substance at different pressures.

1. Principle: The vapor pressure of a substance is determined by measuring the boiling temperature at various pressures.



2. Materials:

- Aldoxycarb, analytical standard
- Apparatus for measuring boiling temperature under reduced pressure (e.g., a Cottrell pump)
- Pressure and temperature measuring devices
- 3. Procedure:
- Place a sample of **Aldoxycarb** into the boiling vessel of the apparatus.
- Reduce the pressure in the system to a desired level.
- · Heat the sample until it boils.
- Record the boiling temperature and the corresponding pressure.
- Repeat the measurement at several different pressures.
- 4. Data Analysis: The vapor pressure data are plotted as log(p) versus 1/T (Clausius-Clapeyron plot). The vapor pressure at a specific temperature (e.g., 25°C) can be determined by extrapolation.

Determination of Octanol-Water Partition Coefficient (Shake-Flask Method - adapted from OECD Guideline 107)

This method determines the ratio of a chemical's concentration in the octanol and water phases at equilibrium.

- 1. Principle: A solution of **Aldoxycarb** in either n-octanol or water is shaken with the other immiscible phase until equilibrium is reached. The concentration of **Aldoxycarb** in both phases is then measured.
- 2. Materials:
- · Aldoxycarb, analytical standard

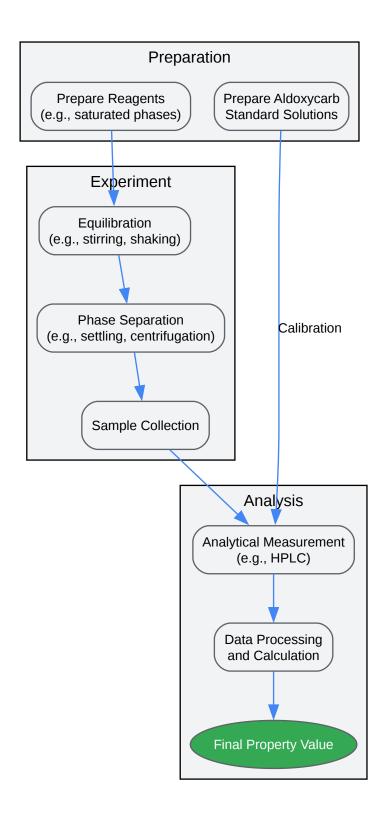


- n-Octanol, analytical grade, saturated with water
- Water, saturated with n-octanol
- Separatory funnels
- Mechanical shaker
- Centrifuge
- Analytical instrument for concentration measurement (e.g., HPLC)
- 3. Procedure:
- Prepare a stock solution of Aldoxycarb in either n-octanol or water.
- Add a known volume of the stock solution and the other phase to a separatory funnel.
- Shake the funnel in a mechanical shaker at a constant temperature for a sufficient time to reach equilibrium (e.g., 24 hours).
- After shaking, allow the phases to separate. Centrifugation may be necessary to break up emulsions.
- Determine the concentration of Aldoxycarb in both the n-octanol and water phases using a suitable analytical method.
- Perform the determination in triplicate.
- 4. Data Analysis: The octanol-water partition coefficient (P_ow) is calculated as the ratio of the concentration of **Aldoxycarb** in the n-octanol phase to its concentration in the aqueous phase. The result is typically expressed as its logarithm (log P_ow).

Experimental Workflow for Property Determination

The following diagram illustrates a general workflow for the experimental determination of a physical property of **Aldoxycarb**.





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Caption: General workflow for physical property determination.



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